

1,1,1-Tris(hydroxymethyl)ethane melting point and solubility data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1-Tris(hydroxymethyl)ethane

Cat. No.: B165348

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **1,1,1-Tris(hydroxymethyl)ethane**

This guide provides a comprehensive overview of the melting point and solubility data for **1,1,1-Tris(hydroxymethyl)ethane** (CAS No. 77-85-0), a trifunctional polyol. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured format, detailing experimental methodologies, and illustrating procedural workflows.

Physicochemical Data of 1,1,1-Tris(hydroxymethyl)ethane

The following tables summarize the melting point and solubility of **1,1,1-Tris(hydroxymethyl)ethane**, compiled from various sources.

Melting Point

The melting point of a substance is a critical indicator of its purity. For **1,1,1-Tris(hydroxymethyl)ethane**, a white crystalline solid, the reported melting point varies slightly across different sources, which is typical for experimental data.

Melting Point (°C)	Reference
190	[1]
193-195	[2] [3]
200-203	[4]
204	[5] [6]

Note: The range in reported values can be attributed to differences in experimental conditions and sample purity.

Solubility

The solubility of **1,1,1-Tris(hydroxymethyl)ethane** has been determined in various solvents, highlighting its polar nature.

Solvent	Solubility	Temperature (°C)	Reference
Water	> 300 g/L	20	[5]
Water	140 g / 100 g	25	[2] [6]
Methanol	75.2 g / 100 g	25	[2]
Ethanol	27.9 g / 100 g	25	[2]
Acetic Acid	Very Soluble	Not Specified	[6]
Diethyl Ether	Insoluble	Not Specified	[6] [7]
Benzene	Insoluble	Not Specified	[6] [7]

Experimental Protocols

Accurate determination of melting point and solubility requires standardized experimental procedures. The following sections detail common methodologies.

Melting Point Determination: Capillary Method

The capillary method is a widely used technique for determining the melting point of a solid.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **1,1,1-Tris(hydroxymethyl)ethane** is finely ground using a mortar and pestle.[9]
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample until a small amount of solid (2-3 mm in height) is packed into the sealed end.[9][10]
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure accurate temperature reading.[10]
- Heating and Observation:
 - A rapid initial heating is performed to determine an approximate melting range.
 - The apparatus is allowed to cool, and a fresh sample is used for a more precise measurement.
 - The sample is then heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the expected melting point.[9]
- Data Recording: The temperature at which the first liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. A narrow melting range (0.5-1.0°C) is indicative of a pure compound.

Solubility Determination

The following protocol describes a general method for determining the solubility of a solid in a liquid solvent.

Apparatus:

- Test tubes or vials with stoppers
- Analytical balance
- Volumetric flasks and pipettes
- Shaker or magnetic stirrer
- Constant temperature bath
- Filtration apparatus (e.g., syringe filter)
- Analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, HPLC)

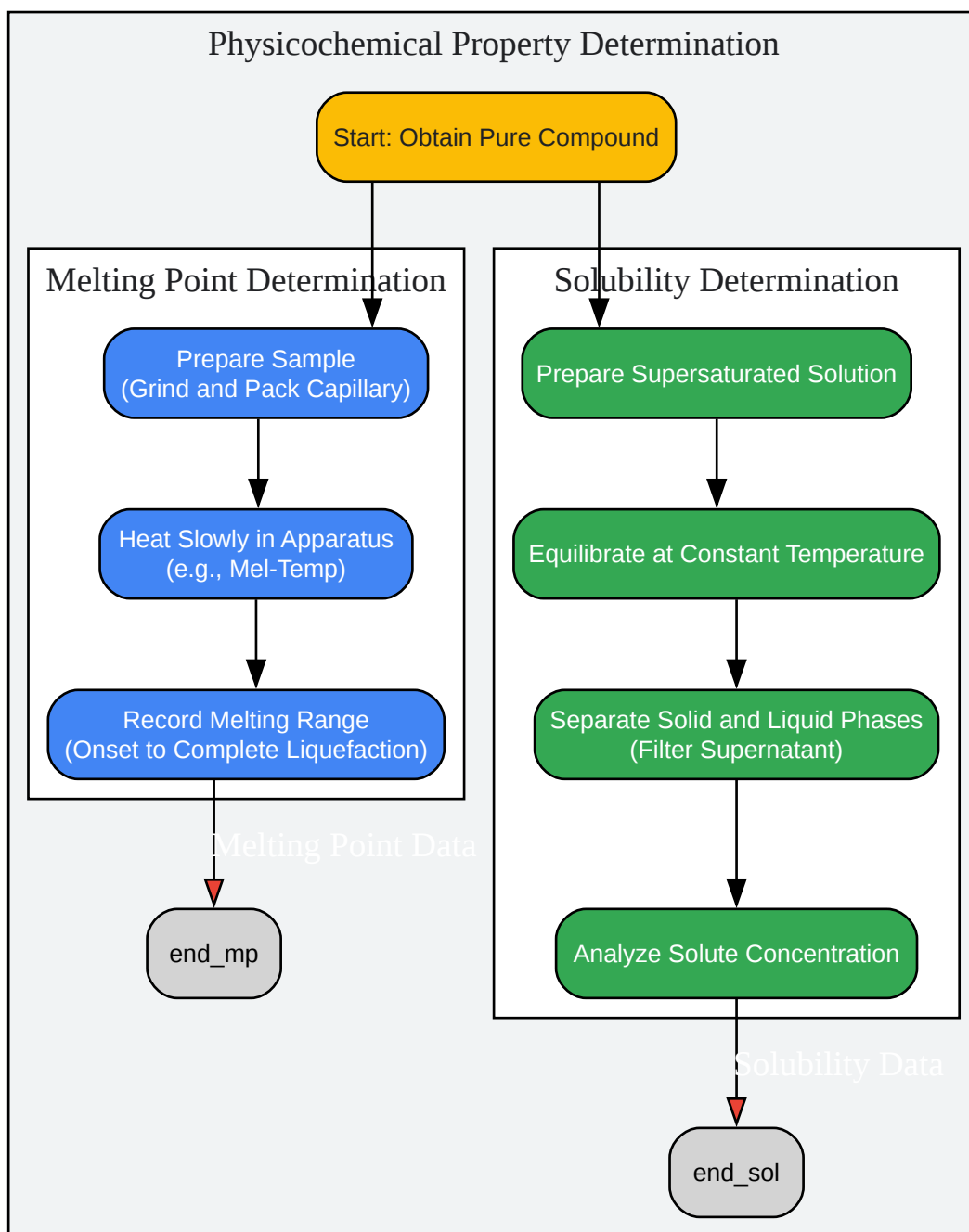
Procedure:

- **Preparation of Saturated Solution:** An excess amount of **1,1,1-Tris(hydroxymethyl)ethane** is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated (e.g., shaken or stirred) in a constant temperature bath for a sufficient period to ensure that equilibrium is reached.^[11] The time required for equilibration should be determined experimentally by analyzing samples at different time points until the concentration remains constant.
- **Phase Separation:** Once equilibrium is achieved, the agitation is stopped, and the undissolved solid is allowed to settle. A sample of the supernatant liquid is carefully withdrawn, typically using a syringe fitted with a filter to prevent any solid particles from being included.^[12]

- Analysis: The concentration of **1,1,1-Tris(hydroxymethyl)ethane** in the filtered saturated solution is determined using a suitable and validated analytical method.
- Calculation: The solubility is then expressed as the mass of solute per volume or mass of the solvent (e.g., g/L or g/100g).

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physicochemical properties of a compound like **1,1,1-Tris(hydroxymethyl)ethane**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining melting point and solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1,1-tris(hydroxymethyl)ethane [stenutz.eu]
- 2. chembk.com [chembk.com]
- 3. 1,1,1-Tris(hydroxymethyl)ethane, CAS No. 77-85-0 - iChemical [ichemical.com]
- 4. 1,1,1-Tris(hydroxymethyl)ethane CAS# 77-85-0 [gmall.chemnet.com]
- 5. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. 1,1,1-Tris(hydroxymethyl)ethane, 97% 500 g | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.es]
- 8. westlab.com [westlab.com]
- 9. Determination of Melting Point [wiredchemist.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. lup.lub.lu.se [lup.lub.lu.se]
- To cite this document: BenchChem. [1,1,1-Tris(hydroxymethyl)ethane melting point and solubility data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165348#1-1-1-tris-hydroxymethyl-ethane-melting-point-and-solubility-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com